

# Protocol for In-Situ Catalyst Sulfidation with Di-tert-butyl Polysulfide (TBPS)

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## Compound of Interest

Compound Name: *Di-tert-butyl polysulfide*

Cat. No.: *B1595688*

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## Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the in-situ sulfidation of hydrotreating catalysts using **Di-tert-butyl polysulfide** (TBPS). This procedure is critical for the activation of catalysts used in various hydroprocessing applications, including hydrodesulfurization (HDS) and hydrodenitrification (HDN).

## Introduction

In-situ sulfidation is the process of converting metal oxide species on a fresh catalyst to their active metal sulfide form within the reactor unit.<sup>[1][2][3]</sup> **Di-tert-butyl polysulfide** (TBPS) is a widely used sulfiding agent favored for its high sulfur content, controlled decomposition, and improved safety profile compared to other agents like dimethyl disulfide (DMDS).<sup>[4][5][6]</sup> TBPS decomposes at a lower temperature, reducing the risk of metal reduction and potentially shortening the sulfidation time.<sup>[1][2][4]</sup> The primary decomposition byproducts of TBPS are hydrogen sulfide (H<sub>2</sub>S) and isobutane, the latter of which does not dilute the hydrogen recycle gas.<sup>[2][4][7]</sup>

## Comparison of Sulfiding Agents

The selection of a sulfiding agent is a critical step in catalyst activation. The following table summarizes the key properties of TBPS compared to the commonly used dimethyl disulfide

(DMDS).

Property	Di-tert-butyl Polysulfide (TBPS)	Dimethyl Disulfide (DMDS)
Sulfur Content (% wt)	54% <a href="#">[4]</a> <a href="#">[7]</a>	68% <a href="#">[4]</a> <a href="#">[7]</a>
Decomposition Temperature	As low as 320°F (160°C) in the presence of catalyst <a href="#">[4]</a>	Around 392°F (200°C) in the presence of catalyst <a href="#">[4]</a>
Flash Point	>100°C <a href="#">[6]</a>	16°C <a href="#">[6]</a>
Byproducts	H <sub>2</sub> S, isobutane, isobutene <a href="#">[4]</a> <a href="#">[7]</a>	H <sub>2</sub> S, methane, methyl mercaptan <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Classification	Non-flammable liquid <a href="#">[4]</a>	Flammable liquid
Odor	Diesel-like <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>	Foul, garlic-like <a href="#">[6]</a>

## Experimental Protocol: In-Situ Catalyst Sulfidation

This protocol outlines the sequential steps for the in-situ sulfidation of a hydrotreating catalyst bed using TBPS.

### Pre-Sulfidation Preparations

- Catalyst Loading: Load the fresh catalyst into the reactor under an inert atmosphere (e.g., nitrogen) to prevent premature oxidation.
- System Leak Test: Pressurize the reactor system with an inert gas to the operating pressure and check for any leaks.
- Catalyst Drying (Dry-out):
  - Circulate hydrogen gas through the catalyst bed.[\[8\]](#)
  - Gradually increase the temperature to 100-120°C (212-248°F) to remove any moisture from the catalyst and the system.[\[8\]](#)
  - Maintain this temperature until no more water is observed in the separator.[\[8\]](#)

## Catalyst Wetting

- Cool the reactor to below 150°C (300°F).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Introduce a sulfur-free feed (e.g., straight-run gas oil) to the reactor to wet the catalyst bed. This helps in controlling the exotherm during the initial sulfidation stage.

## Sulfidation Procedure

The sulfidation process is typically carried out in two stages to ensure a controlled and complete conversion of the metal oxides.

### Stage 1: Low-Temperature Sulfidation

- Establish a stable flow of hydrogen and the wetting feed through the reactor.
- Once the reactor inlet temperature approaches 205-220°C (400-428°F), begin the injection of TBPS into the feed stream.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Maintain the reactor temperature in the range of 205-220°C (400-428°F).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Continuously monitor the H<sub>2</sub>S concentration in the recycle gas. The initial H<sub>2</sub>S level will be very low as it is consumed by the catalyst.
- Hold the temperature at this plateau until "H<sub>2</sub>S breakthrough" occurs, which is indicated by a sharp increase in the H<sub>2</sub>S concentration in the recycle gas, typically exceeding 5000 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#) This signifies the saturation of the catalyst bed with sulfur at this temperature.

### Stage 2: High-Temperature Sulfidation

- After H<sub>2</sub>S breakthrough, gradually increase the reactor temperature to the secondary sulfiding plateau, typically between 327-354°C (620-670°F).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Hold the temperature at this level for a minimum of 4 hours.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- During this stage, a second H<sub>2</sub>S breakthrough may be observed, with H<sub>2</sub>S levels potentially exceeding 20,000 ppm, indicating the completion of the sulfidation process.[\[1\]](#)[\[2\]](#)[\[3\]](#)

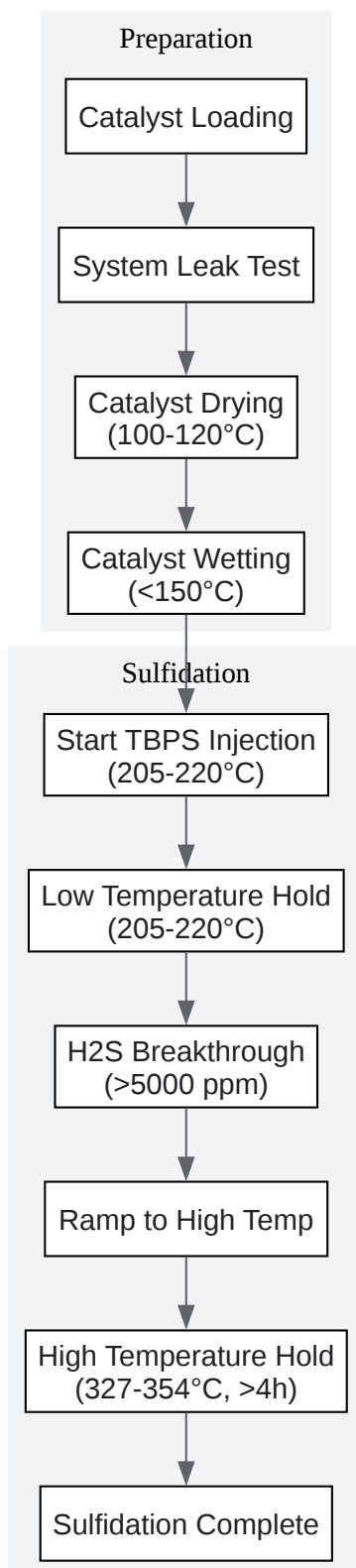
- After the high-temperature hold, the sulfidation is considered complete. The TBPS injection can be stopped, and the reactor can be brought to normal operating conditions.

## Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, flame-resistant clothing, and chemical-resistant gloves when handling TBPS.[9][10]
- Ventilation: Work in a well-ventilated area to avoid inhalation of vapors.[9]
- Handling: Avoid contact with skin and eyes.[10][11][12] In case of skin contact, wash thoroughly with water.[12]
- Storage: Store TBPS in a cool, dry, and well-ventilated place away from incompatible materials.[9][10]
- Spills: In case of a spill, contain the material using an inert absorbent (e.g., sand, silica gel) and dispose of it according to local regulations.[11] TBPS is an environmentally hazardous substance and a marine pollutant.[1]
- Hydrogen Sulfide:  $H_2S$  is a highly toxic gas. Ensure continuous monitoring of  $H_2S$  levels in the work environment and have appropriate emergency response plans in place.

## Experimental Workflow Diagram

The following diagram illustrates the key stages of the in-situ catalyst sulfidation process with TBPS.



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Caption: In-situ catalyst sulfidation workflow with TBPS.

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